

Essential Safety and Logistical Information for Handling Furan-2,5-dicarbohydrazide

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Compound of Interest

Compound Name: Furan-2,5-dicarbohydrazide

Cat. No.: B1330247

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Disclaimer: No specific Safety Data Sheet (SDS) for **Furan-2,5-dicarbohydrazide** was located. The following guidance is based on the known hazards of the parent compound, Furan-2,5-dicarboxylic acid, and general safety protocols for handling hydrazide compounds. Hydrazides as a class of compounds can be toxic and reactive.^[1] A thorough risk assessment should be conducted before handling this chemical.

This document provides essential procedural guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **Furan-2,5-dicarbohydrazide**.

Hazard Identification and Personal Protective Equipment (PPE)

Furan-2,5-dicarboxylic acid, the parent compound, is classified as a serious eye irritant.^{[2][3][4]} Hydrazine compounds, in general, are considered hazardous and toxic.^[1] Therefore, a high degree of caution should be exercised.

Recommended Personal Protective Equipment (PPE):

Protection Type	Equipment	Specification
Eye and Face	Chemical Safety Goggles and Face Shield	Goggles should be compliant with ANSI Z87.1. A face shield should be worn over goggles to protect against splashes.[5][6]
Skin	Chemical-resistant gloves and lab coat	Butyl rubber or nitrile gloves are recommended for handling hydrazines.[5][7] A flame-resistant lab coat should be worn.[5]
Respiratory	Air-purifying respirator with appropriate cartridges	To be used in a well-ventilated area or fume hood.[4] If ventilation is not adequate, a NIOSH-approved full-face positive-pressure supplied-air respirator or self-contained breathing apparatus is recommended.[7]
Footwear	Closed-toe shoes	Leather shoes should be avoided as they can absorb chemicals.[7]

Operational Plan for Safe Handling

2.1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, well-ventilated area away from incompatible materials such as oxidizing agents, acids, and metal oxides.[5][7]
- Keep the container tightly closed.[5]

2.2. Laboratory Handling:

- All handling of **Furan-2,5-dicarbohydrazide** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[6]
- Ensure an eyewash station and safety shower are readily accessible.[5]
- Avoid the formation of dust and aerosols.[4]
- Wash hands thoroughly after handling.[3]

2.3. Spill Response:

- In case of a spill, evacuate the area immediately.[5]
- Wear the appropriate PPE, including respiratory protection, before attempting to clean up.[7]
- For small spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, vermiculite).
- For large spills, dike the area to prevent spreading.[7]
- Collect the spilled material and absorbent in a sealed, properly labeled container for disposal.[5]
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

All waste containing **Furan-2,5-dicarbohydrazide** must be treated as hazardous waste.

3.1. Waste Collection:

- Collect waste in a designated, clearly labeled, and sealed container.
- Do not mix with other waste streams.

3.2. Waste Disposal:

- Hydrazine-containing waste can often be neutralized by oxidation with a dilute solution of sodium hypochlorite or calcium hypochlorite.[7][8]

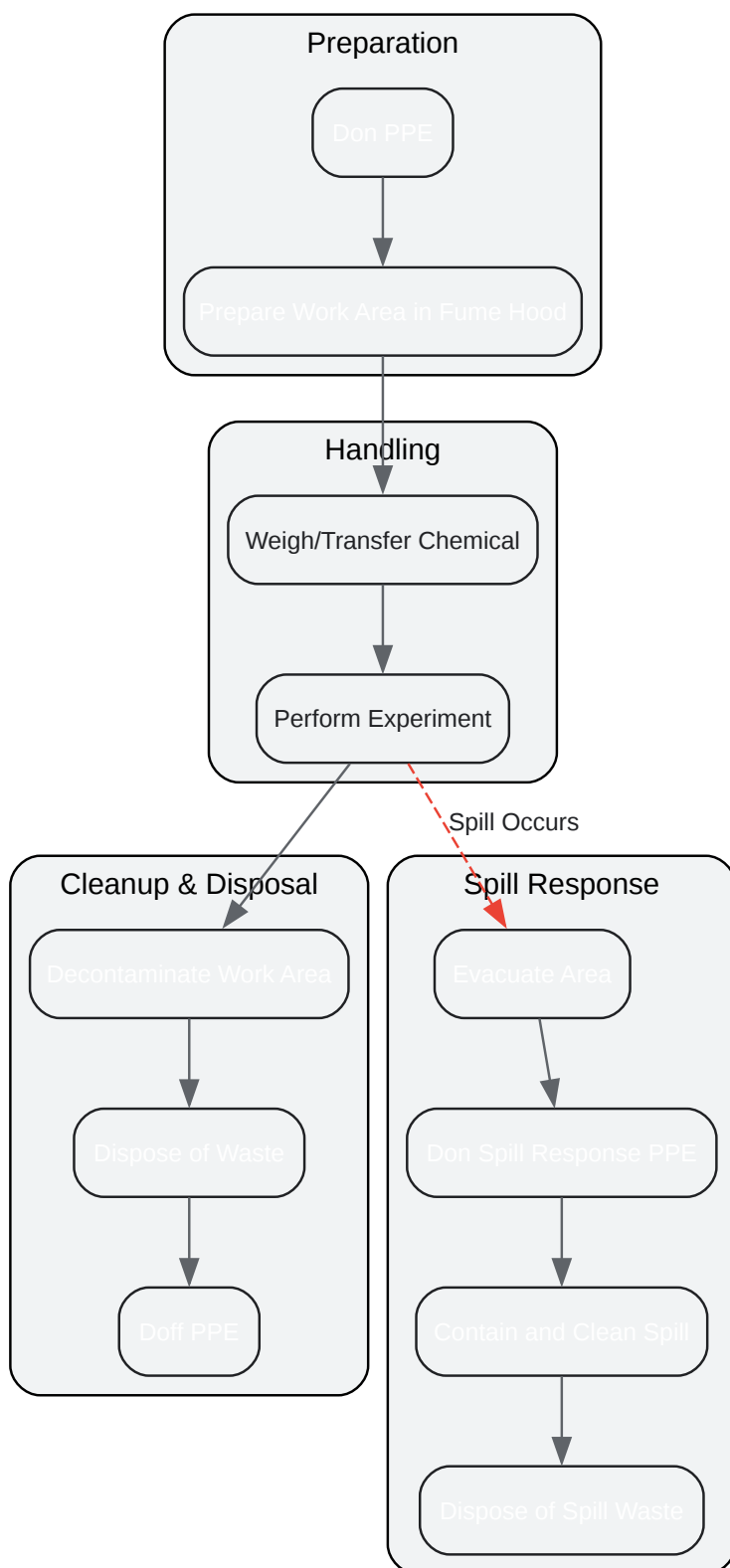
- Dispose of the chemical waste through your institution's hazardous waste management program, following all local, state, and federal regulations.[9][10]

Quantitative Data Summary

The following data is for the parent compound, Furan-2,5-dicarboxylic acid, as no specific data for **Furan-2,5-dicarbohydrazide** is available.

Property	Value	Reference
CAS Number	3238-40-2	[11][12]
Molecular Formula	C ₆ H ₄ O ₅	[12][13]
Molecular Weight	156.09 g/mol	[12][13]
Melting Point	>300 °C	

Safe Handling Workflow



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Caption: Workflow for Safe Handling of **Furan-2,5-dicarbohydrazide**.

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